

Application Notes and Protocols for ARRY-371797 Clinical Trials

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Compound of Interest

Compound Name: ARRY-371797

CAS No.: 1036404-17-7

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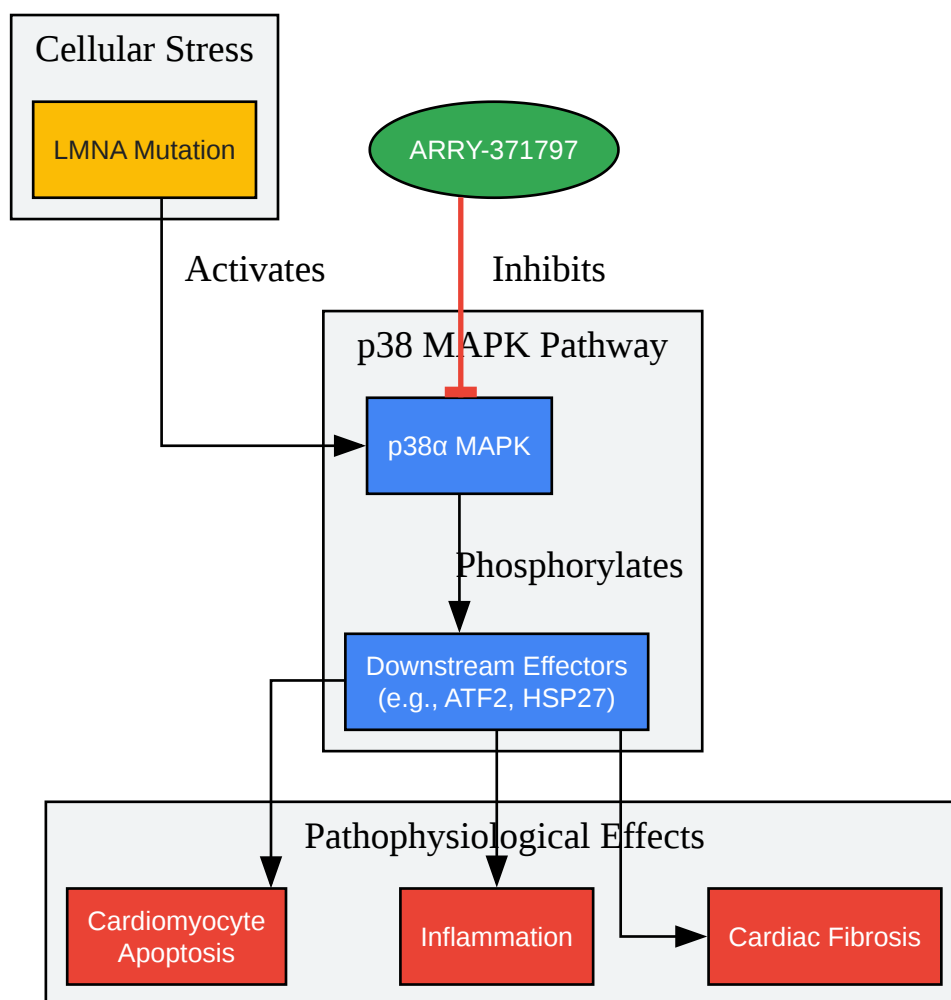
Audience: Researchers, scientists, and drug development professionals.

Introduction

ARRY-371797 (also known as PF-07265803) is an orally administered, selective inhibitor of p38 mitogen-activated protein kinase (MAPK) alpha. It was investigated for the treatment of lamin A/C (LMNA)-related dilated cardiomyopathy (DCM), a rare and progressive genetic heart disease. Clinical trials for **ARRY-371797** have evaluated its efficacy and safety through a series of primary and secondary endpoints designed to measure functional capacity, cardiac biomarkers, and patient-reported outcomes. This document details these endpoints and the protocols used for their assessment.

Signaling Pathway of ARRY-371797

Mutations in the LMNA gene can lead to cellular stress and activation of the p38 MAPK signaling pathway, contributing to the pathophysiology of DCM. **ARRY-371797** is designed to selectively inhibit p38 α MAPK, thereby mitigating its downstream effects.^{[1][2]}



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Figure 1: ARRY-371797 Mechanism of Action.

Primary and Secondary Endpoints in Clinical Trials

The clinical development of **ARRY-371797** for LMNA-related DCM involved Phase 2 and Phase 3 (REALM-DCM) studies.[3][4][5] The primary and secondary endpoints were designed to assess the clinical benefit of the drug.

Primary Endpoint

The primary endpoint in the clinical trials was the change from baseline in the 6-minute walk test (6MWT) distance.[3][6][7] This endpoint was selected to measure improvement in the patient's functional capacity.

- Phase 2 Trial: Change from baseline in 6MWT distance at 12 weeks.[\[3\]](#)[\[6\]](#)[\[7\]](#)
- Phase 3 Trial (REALM-DCM): Change from baseline in 6MWT distance at 24 weeks.[\[4\]](#)[\[5\]](#)

Secondary Endpoints

A variety of secondary endpoints were utilized to provide a broader understanding of the drug's efficacy:

- Change in 6-minute walk test (6MWT) distance: Assessed at various time points throughout the trials.[\[6\]](#)[\[8\]](#)
- N-terminal pro-B-type natriuretic peptide (NT-proBNP) concentration: A biomarker for heart failure severity.[\[3\]](#)[\[6\]](#)[\[7\]](#)
- Left Ventricular Ejection Fraction (LVEF): A measure of cardiac function.[\[3\]](#)[\[6\]](#)
- Kansas City Cardiomyopathy Questionnaire (KCCQ): A patient-reported outcome to assess quality of life, with specific domains including Physical Limitation and Total Symptom Score. [\[3\]](#)[\[6\]](#)[\[8\]](#)

Data from Clinical Trials

The following tables summarize the key quantitative data from the **ARRY-371797** clinical trials.

Table 1: Phase 2 Trial Results (at 12 weeks)

Endpoint	Baseline (Median)	Change from Baseline (Mean)	p-value
6-Minute Walk Test (6MWT) Distance	314 m	+69 m	≤0.05
NT-proBNP Concentration	1409 pg/mL	-561 pg/mL (Median Change)	Not Reported

Data from the two dose groups (100 mg and 400 mg twice daily) were combined.[\[3\]](#)[\[6\]](#)

Table 2: Phase 3 Trial (REALM-DCM) Results (at 24 weeks)

The REALM-DCM trial was terminated due to futility based on a planned interim analysis. No significant differences were observed between the **ARRY-371797** and placebo groups.^{[5][9]}

Endpoint	Median Difference between ARRY-371797 and Placebo	95% Confidence Interval	p-value
6-Minute Walk Test (6MWT) Distance	4.9 m	-24.2 to 34.1	0.82
KCCQ - Physical Limitation Score	2.4	-6.4 to 11.2	0.54
KCCQ - Total Symptom Score	5.3	-4.3 to 14.9	0.48
NT-proBNP Concentration	-339.4 pg/mL	-1131.6 to 452.7	0.17

Experimental Protocols

Detailed methodologies for the key experiments are provided below.

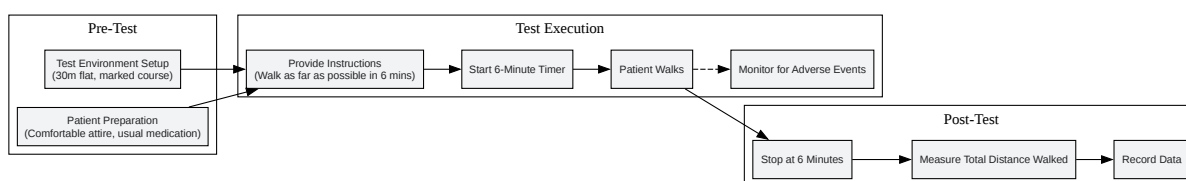
6-Minute Walk Test (6MWT)

The 6MWT is a standardized assessment of functional exercise capacity.

Protocol:

- **Patient Preparation:** Patients are instructed to wear comfortable clothing and shoes. They should take their usual medications.
- **Test Environment:** The test is conducted on a flat, hard surface with a minimum length of 30 meters. The course is marked at regular intervals.

- **Instructions:** The patient is instructed to walk as far as possible in 6 minutes, without running. They are allowed to slow down, stop, and rest if necessary, but are encouraged to resume walking as soon as they are able.
- **Monitoring:** A trained technician or healthcare professional monitors the patient for any adverse events and records the total distance walked in 6 minutes.



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